

Minimizing homocoupling of (3-((2-Fluorobenzyl)oxy)phenyl)boronic acid

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Compound of Interest

Compound Name: (3-((2-Fluorobenzyl)oxy)phenyl)boronic acid

Cat. No.: B1340249

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Technical Support Center: Suzuki-Miyaura Coupling

Topic: Minimizing Homocoupling of (3-((2-Fluorobenzyl)oxy)phenyl)boronic acid

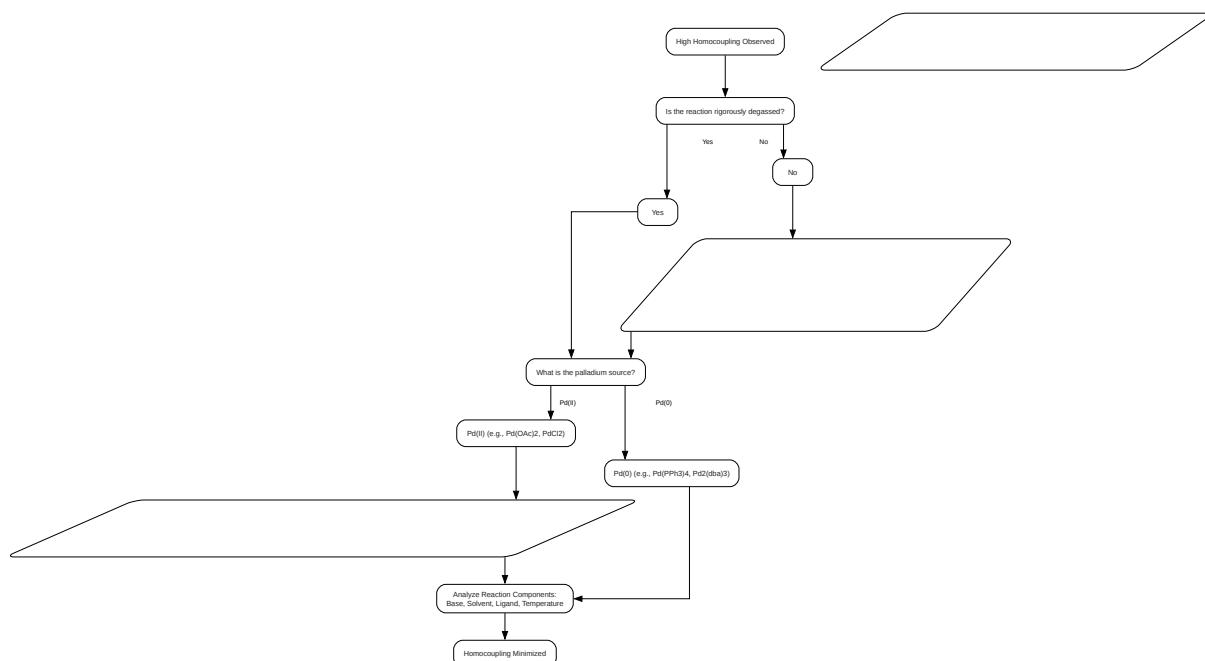
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing the undesired homocoupling of (3-((2-Fluorobenzyl)oxy)phenyl)boronic acid during Suzuki-Miyaura cross-coupling reactions.

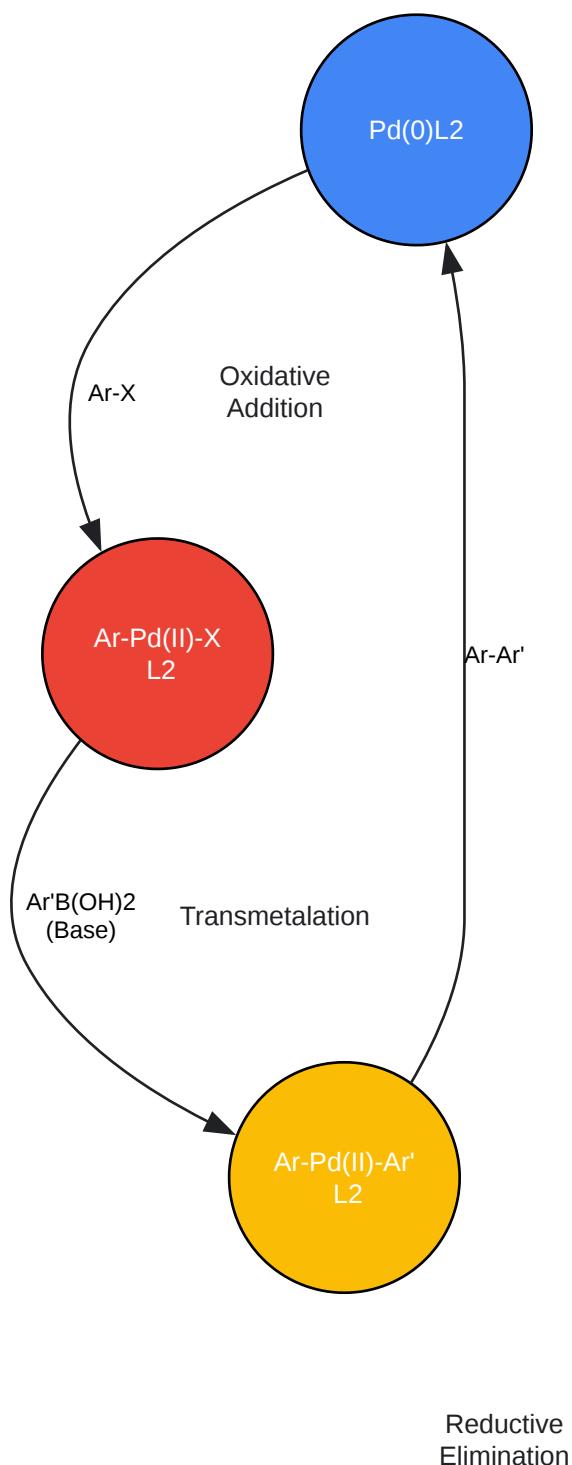
Troubleshooting Guide

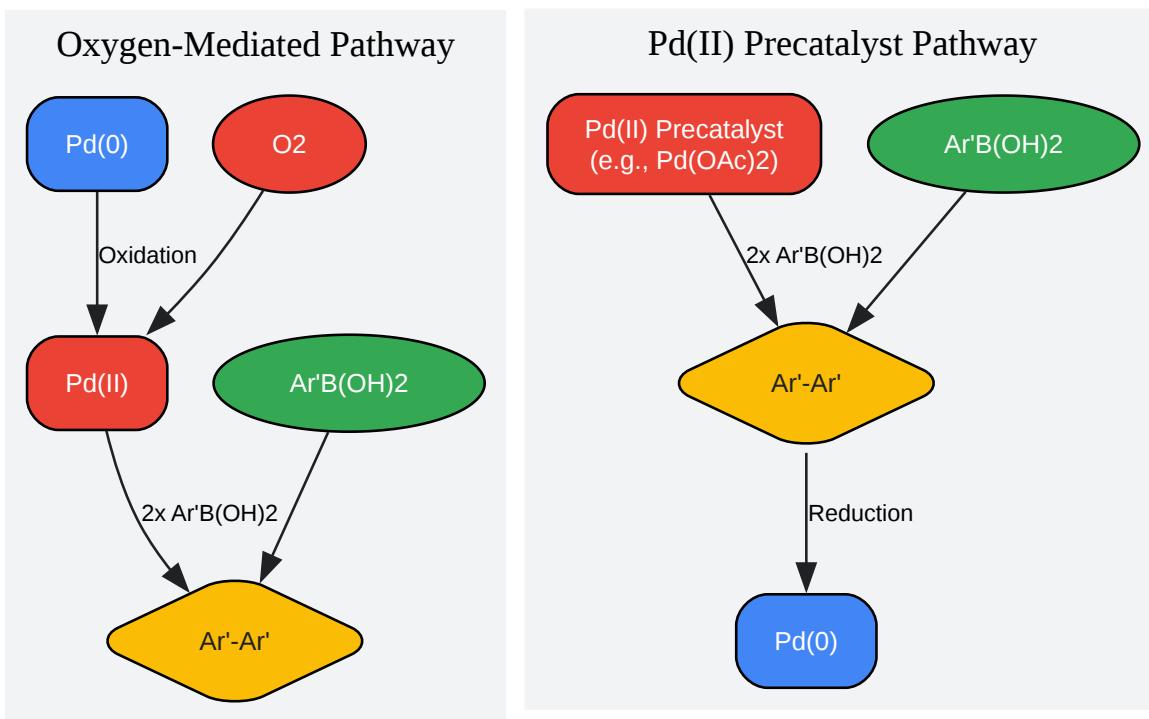
Issue 1: Significant Formation of Symmetrical Biaryl Byproduct

If you are observing a significant amount of the homocoupled product, 3,3'-bis((2-fluorobenzyl)oxy)biphenyl, in your reaction mixture, please follow the diagnostic and corrective steps outlined below.

Troubleshooting Workflow





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